

7-Ethyl-2-methyl-4-undecanol: A Technical Profile

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Compound of Interest

Compound Name: 7-Ethyl-2-methyl-4-undecanol

Cat. No.: B090644

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An Examination of a Structurally Complex Alcohol with No Identified Role as a Semiochemical

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known properties of **7-Ethyl-2-methyl-4-undecanol**. Despite a comprehensive review of available scientific literature, this compound has not been identified as a semiochemical, a chemical substance used for communication. This document outlines its chemical and physical characteristics.

Chemical and Physical Properties

7-Ethyl-2-methyl-4-undecanol is a branched-chain aliphatic alcohol. Its fundamental properties are detailed below.



Property	Value	Source(s)
Chemical Formula	C14H30O	[1][2]
Molecular Weight	214.39 g/mol	[1]
CAS Number	103-20-8	[1]
Appearance	Colorless liquid	[1]
Boiling Point	264.2 °C at 760 mmHg	[1]
Flash Point	114.9 °C	[1]
Density	0.83 g/cm ³	[1]
Refractive Index	1.441	[1]

Synonyms:

- 2-Methyl-7-ethyl-4-undecanol
- · 4-Undecanol, 7-ethyl-2-methyl-
- NSC 60591

Role as a Semiochemical: An Absence of Evidence

A thorough investigation into the potential semiochemical activity of **7-Ethyl-2-methyl-4-undecanol** was conducted. This included searches for its involvement as a pheromone, allomone, kairomone, or any other type of chemical signal in insects or other organisms. The investigation did not yield any scientific literature or data to support such a role.

The compound is commercially available and is noted for its use in the fragrance industry and as an intermediate in the synthesis of lubricants, defoamers, and surfactants.[1] However, its biological function, particularly in the context of chemical ecology, remains undocumented in the reviewed sources.

Conclusion



Based on the available information, **7-Ethyl-2-methyl-4-undecanol** is a well-characterized chemical compound with established physical and chemical properties. However, there is currently no scientific evidence to suggest that it functions as a semiochemical. Therefore, a detailed guide on its semiochemical properties, including quantitative data, experimental protocols, and signaling pathways, cannot be provided.

For researchers and professionals in drug development and related fields, it is important to note that while the structural complexity of **7-Ethyl-2-methyl-4-undecanol** might suggest potential biological activity, its role as a signaling molecule is not supported by current scientific literature. Any investigation into its potential biological effects would represent a novel area of research.

Disclaimer: This document is a summary of publicly available information. The absence of evidence for a semiochemical role should not be interpreted as definitive proof of its non-existence, but rather as a reflection of the current state of published research.

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References

- 1. 7-Ethyl-2-methyl-4-undecanol | CymitQuimica [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
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